

Safeguarding Your Research: A Comprehensive Guide to Handling m-PEG5-Br

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Compound of Interest

Compound Name: *m-PEG5-Br*

Cat. No.: *B609269*

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **m-PEG5-Br**, a common PEG-based PROTAC linker. Adherence to these procedures is essential for ensuring personnel safety and maintaining experimental integrity.

Researchers and drug development professionals require clear, actionable guidance to manage the risks associated with specialized chemical reagents. This guide synthesizes critical safety data and operational best practices into a user-friendly format, empowering your team to work safely and efficiently.

Essential Safety and Handling Information

Proper handling of **m-PEG5-Br** begins with a thorough understanding of its properties and the necessary precautions. The following table summarizes key safety and logistical data.

Parameter	Information	Source
Chemical Name	m-PEG5-bromide	BroadPharm[1]
CAS Number	854601-80-2	MedchemExpress, BroadPharm[1][2]
Molecular Formula	C11H23BrO5	BroadPharm[1]
Molecular Weight	315.2	BroadPharm[1]
Purity	≥98%	BroadPharm[1]
Storage	-20°C	BroadPharm[1]
Shipping	Ambient Temperature	BroadPharm[1]

Personal Protective Equipment (PPE): Your First Line of Defense

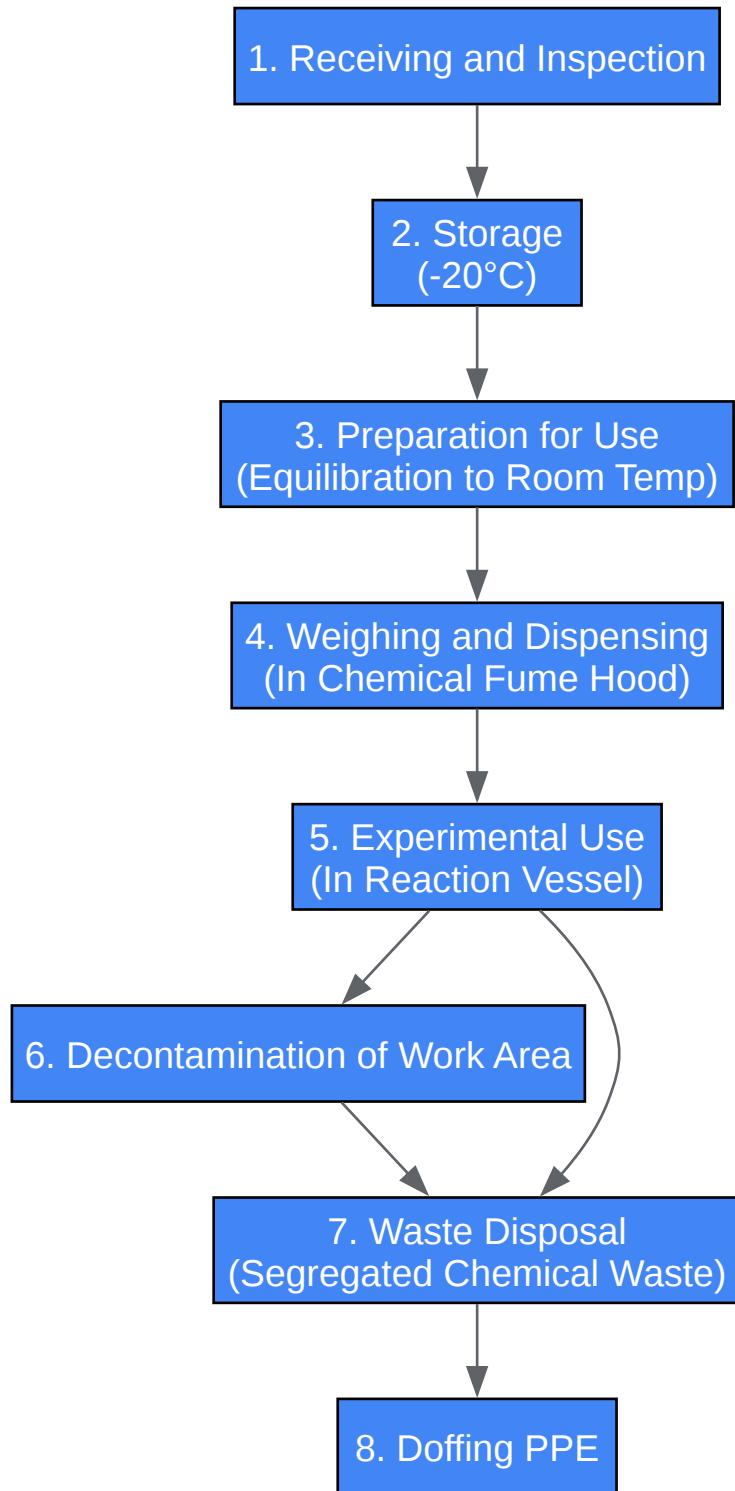
A comprehensive PPE strategy is mandatory for all personnel handling **m-PEG5-Br**. The following equipment must be worn at all times within the designated handling areas.

PPE Category	Item	Standard/Specification	Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or Neoprene, powder-free	Prevents dermal exposure to the chemical.[3]
Eye Protection	Safety goggles with side shields	ANSI Z87.1 compliant	Protects eyes from splashes and aerosols.[4]
Body Protection	Laboratory coat	Nomex® or equivalent flame-resistant material with buttoned front	Protects skin and clothing from contamination.[4]
Respiratory Protection	Use in a chemical fume hood	N/A	Engineering control to prevent inhalation of any potential vapors or aerosols.[5]
Foot Protection	Closed-toe, closed-heel shoes	N/A	Protects feet from spills and falling objects.[4]

Operational Protocol: From Receipt to Disposal

A systematic workflow is critical for minimizing risk. The following diagram and procedural steps outline the complete handling process for **m-PEG5-Br**.

Workflow for Handling m-PEG5-Br



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Caption: Step-by-step workflow for the safe handling of **m-PEG5-Br**.

Experimental Protocol: Step-by-Step Handling Procedure

- Receiving and Inspection:
 - Upon receipt, visually inspect the package for any signs of damage or leakage.
 - Verify that the product name, CAS number, and quantity match the order.
 - Don appropriate PPE (gloves and safety glasses) before opening the secondary container.
- Storage:
 - Immediately transfer the sealed container to a designated freezer for storage at -20°C.[\[1\]](#)
 - Ensure the storage location is clearly labeled and access is restricted to authorized personnel.
- Preparation for Use:
 - Before use, remove the container from the freezer and allow it to equilibrate to room temperature in a desiccator to prevent condensation.
- Weighing and Dispensing:
 - All weighing and dispensing procedures must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
 - Wear full PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
 - Use dedicated spatulas and weighing paper. Clean all equipment thoroughly after use.
- Experimental Use:
 - When adding **m-PEG5-Br** to a reaction, do so slowly and carefully to avoid splashing.
 - Ensure the reaction vessel is properly secured and ventilated within the fume hood.
- Decontamination:

- After handling, decontaminate the work surface, balance, and any equipment used with an appropriate solvent (e.g., 70% ethanol), followed by a thorough wipe-down.
- Waste Disposal:
 - Dispose of all contaminated materials, including empty containers, weighing paper, gloves, and pipette tips, in a clearly labeled and sealed hazardous chemical waste container.
 - Follow all institutional and local regulations for chemical waste disposal.
- Doffing PPE:
 - Remove PPE in the correct order to prevent cross-contamination: gloves first, followed by the lab coat, and finally eye protection.
 - Wash hands thoroughly with soap and water after removing all PPE.

Emergency Procedures

In the event of an exposure or spill, follow these immediate actions:

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. [5]
Ingestion	Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention. [5]
Spill	Evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand or vermiculite) and collect it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete. [5]

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